

Technical Monograph: 2-Chloropropan-1-amine Hydrochloride

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Compound of Interest

Compound Name: 2-Chloropropan-1-amine
hydrochloride

CAS No.: 6266-35-9

Cat. No.: B3024058

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Core Identity & Strategic Significance[1][2][3]

2-Chloropropan-1-amine hydrochloride (CAS: 6266-35-9) is a bifunctional alkylating agent and a critical intermediate in the synthesis of nitrogen-containing heterocycles.[1][2] In medicinal chemistry, it serves as a "masked" synthon for 2-methylaziridine (propyleneimine), allowing for the controlled introduction of 2-aminopropyl or 2-chloropropyl motifs into drug scaffolds.[2]

Unlike its regioisomer (1-chloropropan-2-amine), this compound features a primary amine adjacent to a secondary alkyl chloride.[2] This specific architecture creates a high-energy potential for intramolecular cyclization, making it a potent electrophile under physiological or basic conditions.[2]

Part 1: Chemical Architecture & Properties[1][3]

The reactivity of CID 145855 is defined by the "beta-chloroamine" effect.[2] The lone pair on the nitrogen atom is positioned to perform an intramolecular nucleophilic attack on the beta-carbon, displacing the chloride ion.[3]

Property	Data
IUPAC Name	2-chloropropan-1-amine hydrochloride
Common Synonyms	1-amino-2-chloropropane HCl; 2-chloropropylamine HCl
Molecular Formula	(Salt); (Free Base)
Molecular Weight	130.02 g/mol
Physical State	Hygroscopic crystalline solid (white to off-white)
Solubility	Highly soluble in water, methanol; sparingly soluble in non-polar solvents.[1][2][4][5]
Key Hazard	Vesicant / Alkylating Agent.[1][2] Causes severe skin burns.[2]

Part 2: Synthesis & Production

The industrial and laboratory standard for synthesizing **2-chloropropan-1-amine hydrochloride** involves the deformylative chlorination of 1-amino-2-propanol (isopropanolamine).[2] The use of thionyl chloride (

) is preferred over concentrated HCl to drive the reaction to completion and avoid hydrolysis equilibrium.

Optimized Synthetic Protocol

Reference Grounding: This protocol is adapted from standard amino-alcohol chlorination methodologies (e.g., Xu et al., J. Org.[1][2][6] Chem. 2008).[2][6]

Reagents:

- 1-Amino-2-propanol (1.0 eq)[1][2]
- Thionyl Chloride (

) (1.2 eq)[1][2]

- Solvent: Dichloromethane (DCM) or Toluene[1][2]
- Catalyst: DMF (catalytic amount, optional)

Step-by-Step Workflow:

- Preparation: Charge a reaction vessel with 1-amino-2-propanol and dry DCM under an inert nitrogen atmosphere. Cool the system to 0°C.
- Activation: Add

dropwise.[1][2] The reaction is exothermic; maintain internal temperature <10°C to prevent uncontrolled aziridine formation.[2]

- Substitution: reflux the mixture at 40°C for 2–4 hours. The hydroxyl group is converted to a chlorosulfite intermediate (

), which then collapses via

(with inversion) or

(retention) mechanisms depending on conditions.[1][2] Note: Since the starting material is chiral (if using pure enantiomer), the mechanism dictates the stereochemistry of the product.

- Isolation: Concentrate the solution in vacuo. The product precipitates as the hydrochloride salt.
- Purification: Recrystallize from ethanol/ether to remove residual acidic impurities.

Part 3: Reactivity Profile & Mechanism

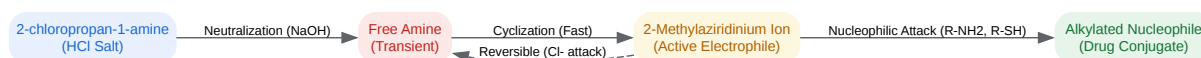
The utility of 2-chloropropan-1-amine lies in its duality: it is stable as a salt in acidic conditions but becomes a highly reactive electrophile upon neutralization.[2]

Mechanism: The Aziridinium Ion Pathway

When the free base is generated (pH > 8), the amine lone pair attacks the chlorine-bearing carbon. This intramolecular

reaction forms a highly strained aziridinium ion (protonated 2-methylaziridine).[2] This intermediate is the actual alkylating species that reacts with nucleophiles (DNA, proteins, or synthetic precursors).

Visualization of the Pathway:



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Figure 1: The activation pathway of 2-chloropropan-1-amine.[1][2] The formation of the aziridinium ion is the rate-determining step for alkylation.

Regioselectivity in Ring Opening

Once the aziridinium ion is formed, nucleophiles can attack at two positions:

- C2 (Substituted Carbon): Sterically hindered but electronically activated.[1][2] Attack here retains the original skeleton.[2]
- C3 (Unsubstituted Carbon): Sterically accessible.[1][2] Attack here results in a rearranged product (primary amine to secondary amine shift).[1][2] Expert Insight: In most synthetic applications involving soft nucleophiles, attack occurs at the less hindered C3 position, effectively "isomerizing" the backbone structure.

Part 4: Applications in Drug Development

1. Synthesis of Diamines and Polyamines Researchers use CID 145855 to synthesize asymmetric diamines.[1][2] By reacting the hydrochloride salt with a secondary amine (e.g., piperazine), one can generate 1-(2-aminopropyl)piperazine derivatives, which are common pharmacophores in antipsychotic and antihistamine drugs.

2. Heterocycle Formation (Oxathiazolidines) As noted in computational studies (see Ref 1), the reaction of amino alcohols with thionyl chloride can be diverted to form 1,2,3-oxathiazolidine-2-oxides if base is present.[1][2][7] However, CID 145855 represents the pathway where chlorination dominates, serving as a precursor for fusing propyl-amine chains onto larger heterocycles.

3. Nitrogen Mustard Analogs While not a drug itself, this compound is a structural analog of nitrogen mustards (e.g., mechlorethamine). It is used in oncology research to study DNA alkylation mechanisms, specifically investigating how methyl substitution on the carbon chain affects DNA cross-linking efficiency compared to unbranched analogs.

Part 5: Safety & Handling Protocols

Critical Warning: **2-Chloropropan-1-amine hydrochloride** is a severe vesicant.^[2] Upon contact with skin moisture, it can cyclize to the aziridine, which alkylates keratin and DNA, causing delayed, painful burns and potential mutagenicity.

Handling Requirements:

- Containment: Handle only in a certified chemical fume hood.
- PPE: Double nitrile gloves (0.11 mm minimum) and chemical splash goggles are mandatory.^{[1][2]}
- Decontamination: In case of spill, neutralize with a solution of 5% sodium thiosulfate (nucleophile scavenger) to open the aziridine ring safely before cleaning.
- Storage: Store under inert gas (Argon) in a desiccator. Moisture triggers hydrolysis and degradation.^[2]

References

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